

Safe Disposal of DL-Arabinose: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: DL-Arabinose

Cat. No.: B3425369

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Proper disposal of laboratory chemicals is paramount for ensuring personnel safety and environmental protection. This document provides detailed procedures for the safe disposal of **DL-Arabinose**, a pentose sugar commonly used in biochemical research. While generally not classified as a hazardous substance, adherence to proper disposal protocols is essential.^{[1][2][3]}

Immediate Safety and Handling

Before handling **DL-Arabinose**, it is crucial to consult the substance's Safety Data Sheet (SDS). While some sources indicate it is not a hazardous substance, others suggest it may cause eye, skin, or respiratory tract irritation.^{[1][2][4]} One source has classified it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[5] Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. In case of a spill, avoid generating dust.^[4] Sweep up the solid material and place it in a sealed container for disposal.^{[3][4][6]}

Quantitative Safety Data Summary

The following table summarizes key safety and disposal information from various sources. Note the variations in hazard classifications.

| Supplier/Source | GHS Classification | Key Disposal Recommendations |
|-----------------------------------|--|--|
| Carl ROTH | Does not meet criteria for classification. [1] [2] | Consult local waste disposal expert; do not empty into drains; handle contaminated packages as the substance itself. [1] [2] |
| DC Chemicals | Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1). [5] | Dispose of contents/container to an approved waste disposal plant; avoid release to the environment. [5] |
| TCI Chemicals | Not regulated as a dangerous good. | Entrust disposal to a licensed waste disposal company; follow local and national regulations. |
| Flinn Scientific | Considered nonhazardous according to GHS. [3] | Review all federal, state, and local regulations before proceeding. [3] |
| General Sugar Disposal Guidelines | Not applicable | Small, uncontaminated quantities of water-soluble sugars may be drain-disposed with significant dilution. [7] [8] |

Step-by-Step Disposal Procedures

The appropriate disposal method for **DL-Arabinose** depends on the quantity and whether it is contaminated with other hazardous materials.

Method A: Disposal of Small, Uncontaminated Quantities (<100g)

For small quantities of pure **DL-Arabinose** that are not contaminated with any hazardous substances, drain disposal may be permissible, provided it aligns with local regulations.

- Dissolve: Completely dissolve the solid **DL-Arabinose** in a large volume of water (a ratio of at least 1:20 is recommended).
- Dilute and Flush: Slowly pour the resulting solution down the drain, flushing with a copious amount of cold water. This prevents potential clogging and ensures significant dilution.[7]
- Log: Record the disposal in the laboratory's waste log, if required by your institution's policies.

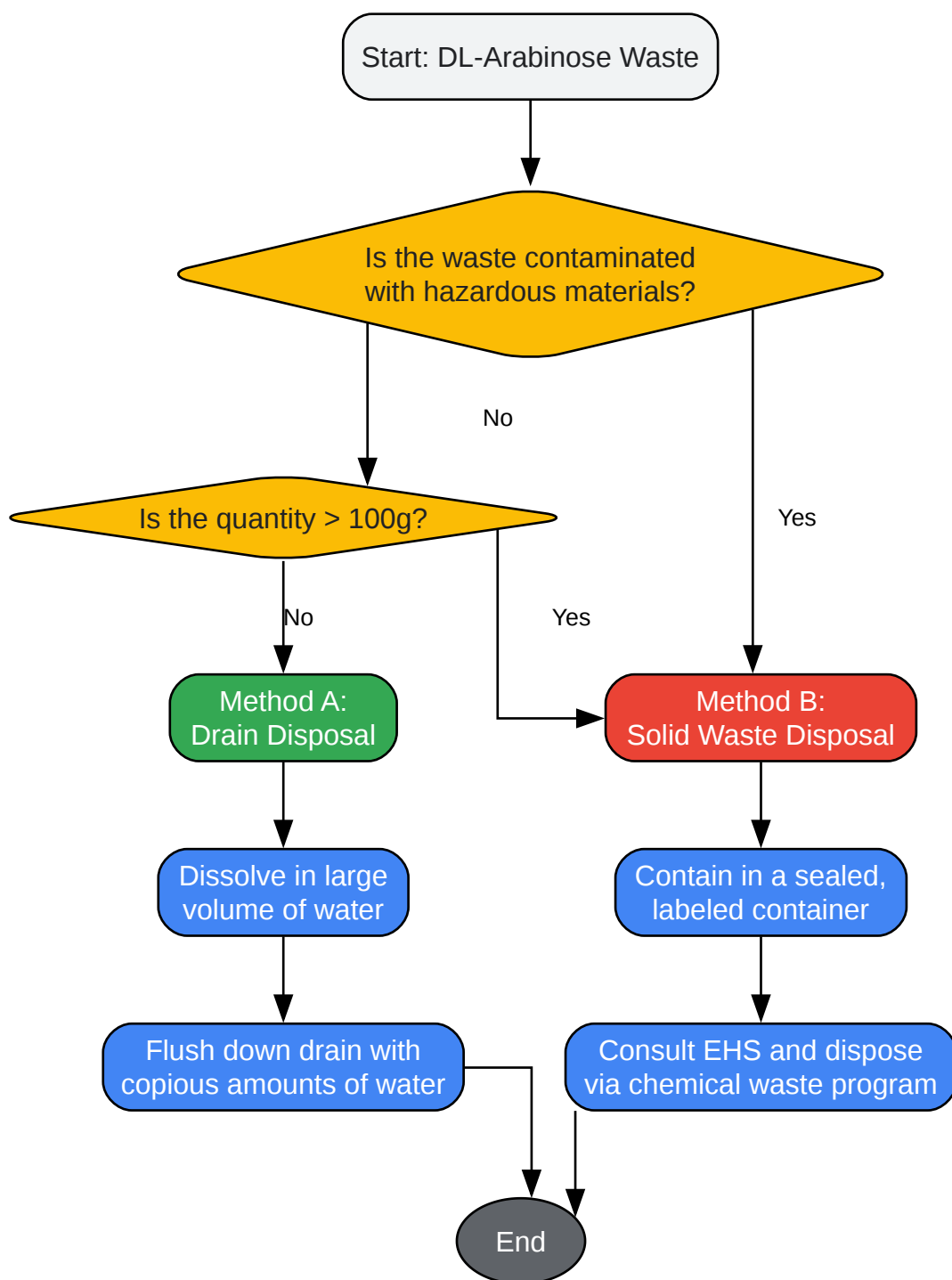
Method B: Disposal of Large Quantities or Contaminated Waste

For larger quantities of **DL-Arabinose** or any amount that is contaminated with other chemicals, solid waste disposal is the required method.

- Containment: Place the solid **DL-Arabinose** waste into a clearly labeled, sealed, and appropriate waste container.
- Labeling: Label the container as "Non-Hazardous Waste: **DL-Arabinose**." If contaminated, the label must reflect all hazardous components in the mixture.
- Consultation: Always consult with your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal company to ensure compliance with all local, state, and federal regulations.
- Disposal: Dispose of the container through your institution's chemical waste program or a licensed waste disposal service.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DL-Arabinose**.



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Caption: Decision workflow for the proper disposal of **DL-Arabinose**.

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References

- 1. carlroth.com [carlroth.com]
- 2. carlroth.com [carlroth.com]
- 3. L-Arabinose SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. DL-Arabinose|147-81-9|MSDS [dcchemicals.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. benchchem.com [benchchem.com]
- 8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
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